

Assessing the stability of IDOR-1117-2520 in solution for experiments

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Compound of Interest

Compound Name: IDOR-1117-2520

Cat. No.: B15607223

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This guide provides troubleshooting advice and frequently asked questions regarding the stability and handling of **IDOR-1117-2520** in solution for experimental use.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing stock solutions of **IDOR-1117-2520**?

For optimal stability and solubility, it is highly recommended to prepare stock solutions of **IDOR-1117-2520** in anhydrous Dimethyl Sulfoxide (DMSO) at a concentration of 10 mM. Store this stock solution in small aliquots at -80°C to minimize freeze-thaw cycles. For aqueous experimental buffers, it is advisable to first dilute the DMSO stock solution in a small volume of ethanol before making the final dilution into the aqueous buffer to prevent precipitation.

Q2: How stable is **IDOR-1117-2520** in common laboratory solvents and at different temperatures?

The stability of **IDOR-1117-2520** is dependent on the solvent and storage temperature. The compound is most stable when stored in anhydrous DMSO at -80°C. Stability decreases

significantly in aqueous solutions and at higher temperatures. Below is a summary of stability data based on High-Performance Liquid Chromatography (HPLC) analysis after 24 hours of incubation.

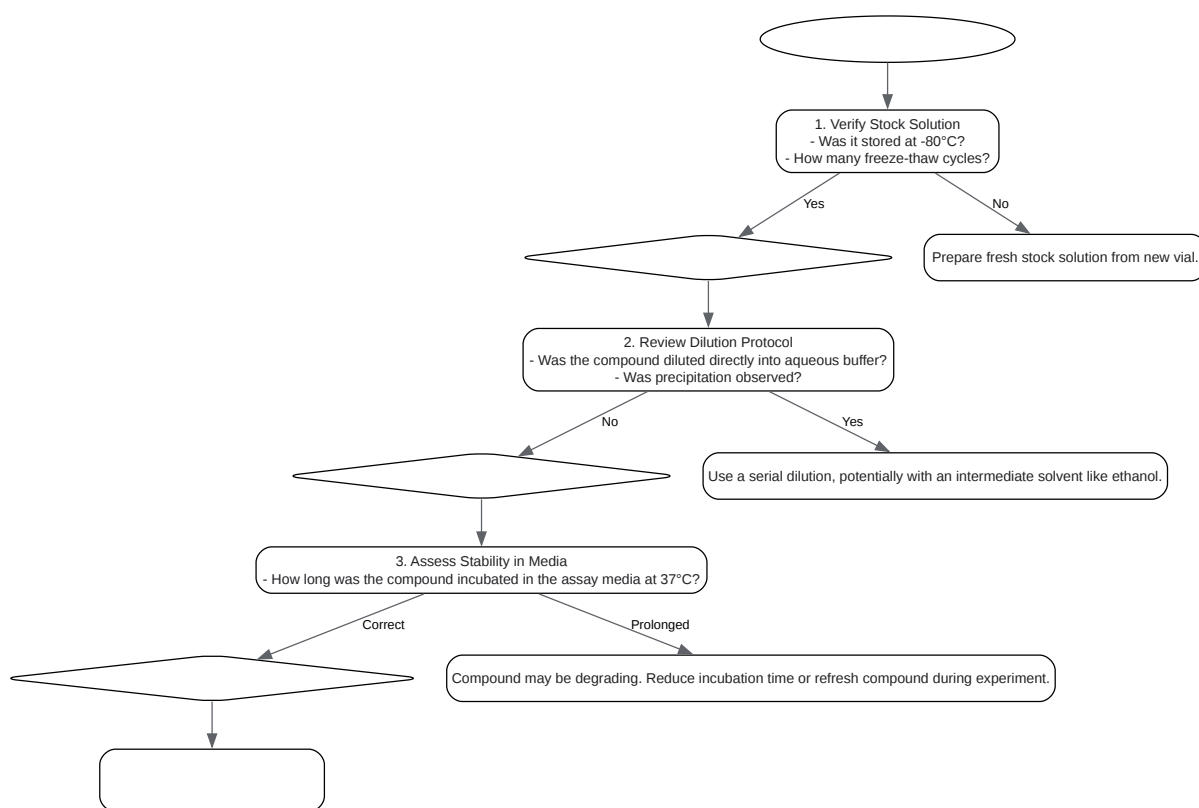
Table 1: Stability of **IDOR-1117-2520** in Various Solvents after 24 Hours

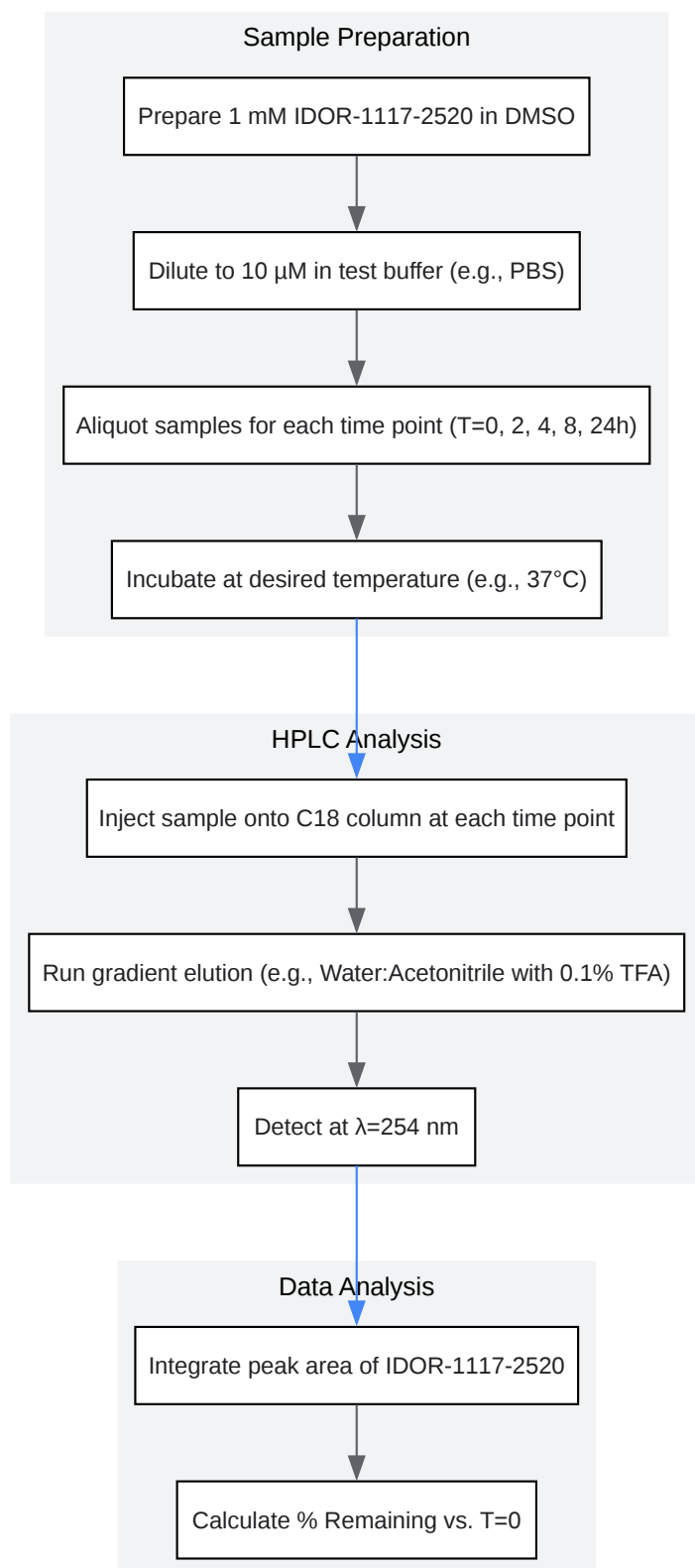
Solvent	Temperature (°C)	Concentration	% Purity Remaining
DMSO	25	1 mM	99.5%
DMSO	-20	10 mM	99.8%
DMSO	-80	10 mM	>99.9%
Ethanol	25	1 mM	98.2%
PBS (pH 7.4)	25	10 µM	91.5%
PBS (pH 7.4)	4	10 µM	96.8%
RPMI-1640 + 10% FBS	37	10 µM	88.3%

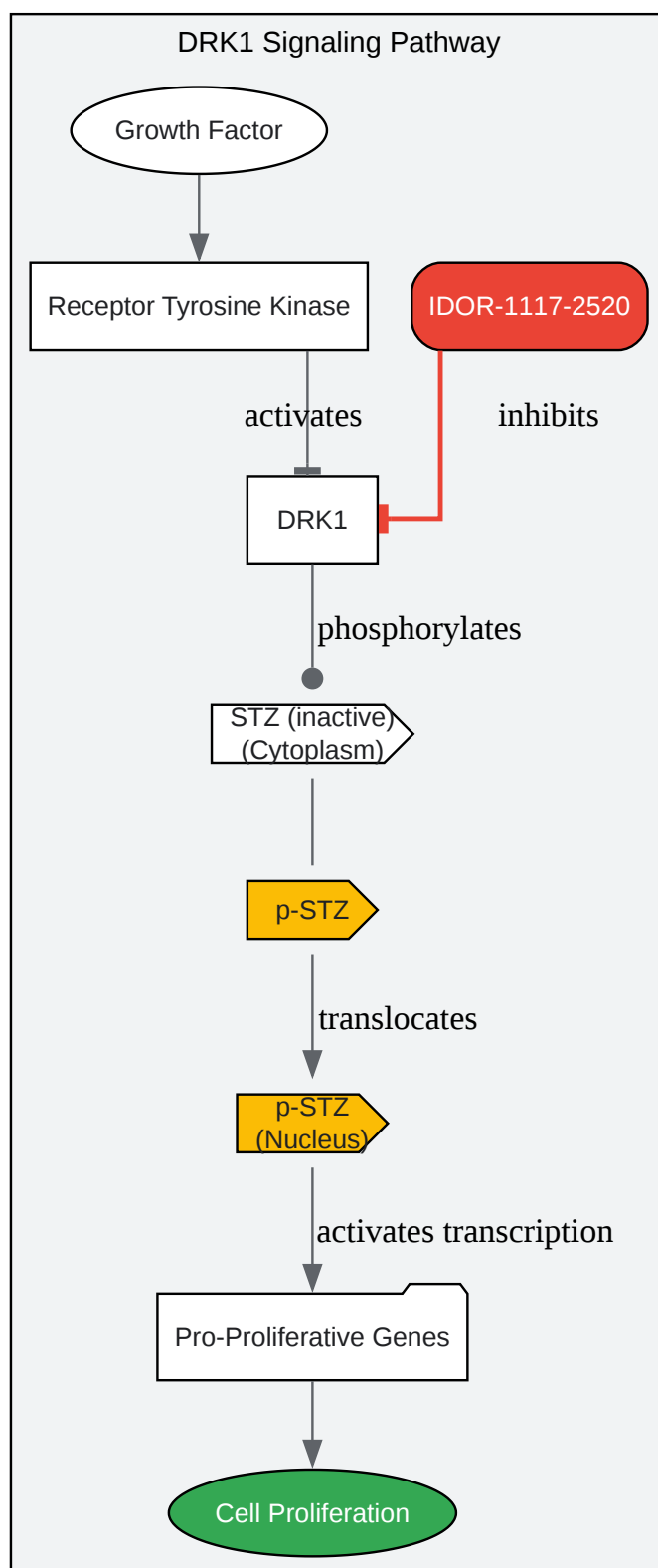
Troubleshooting Guide

Issue: I am observing inconsistent or lower-than-expected activity of **IDOR-1117-2520** in my cell-based assays.

This is a common issue that can often be traced back to the stability and handling of the compound. Follow this troubleshooting workflow to identify the potential cause.







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